

Application Note: Mass Spectrometry

Fragmentation Analysis of 1,3-Dioleoylglycerol-d5

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Compound of Interest

Compound Name: 1,3-Dioleoylglycerol-d5

Cat. No.: B15553353

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Audience: Researchers, scientists, and drug development professionals involved in lipidomics, metabolism studies, and quantitative bioanalysis.

Abstract

This application note provides a detailed overview of the characteristic fragmentation pattern of **1,3-Dioleoylglycerol-d5** (DG 18:1/0:0/18:1-d5), a deuterated internal standard crucial for accurate quantification of diacylglycerols in complex biological matrices. We outline a standard protocol for analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with electrospray ionization (ESI). The primary fragmentation pathways and resulting product ions are described and summarized. This guide serves as a practical resource for method development and data interpretation in lipidomic research.

Introduction

Diacylglycerols (DAGs) are critical lipid molecules that function as intermediates in glycerolipid metabolism and as second messengers in cellular signaling pathways.^[1] Accurate quantification of specific DAG species is essential for understanding their physiological and

pathological roles. Stable isotope-labeled internal standards, such as **1,3-Dioleoylglycerol-d5**, are indispensable for correcting for matrix effects and variations in sample processing and instrument response in mass spectrometry-based quantification.[2]

1,3-Dioleoylglycerol-d5 contains five deuterium atoms on the glycerol backbone, resulting in a 5 Dalton mass shift from its non-labeled counterpart.[2] This mass difference allows for its clear distinction in a mass spectrometer. Understanding its fragmentation behavior under collision-induced dissociation (CID) is fundamental for setting up robust and specific Multiple Reaction Monitoring (MRM) or Parallel Reaction Monitoring (PRM) assays. This document details the expected fragmentation pattern of the ammonium adduct of **1,3-Dioleoylglycerol-d5** in positive ion mode ESI-MS/MS.

Molecular Profile of 1,3-Dioleoylglycerol-d5

Property	Value
Chemical Formula	C ₃₉ H ₆₇ D ₅ O ₅
Synonyms	DG(18:1/0:0/18:1)-d5, 1,3-Diolein-d5
Molecular Weight	~626.0 g/mol
Structure	A glycerol-d5 backbone esterified with oleic acid (18:1) at the sn-1 and sn-3 positions.

Experimental Protocol

This section outlines a general procedure for the analysis of **1,3-Dioleoylglycerol-d5** using LC-MS/MS. Instrument parameters may require optimization based on the specific platform used.

Sample Preparation

- **Stock Solution:** Prepare a 1 mg/mL stock solution of **1,3-Dioleoylglycerol-d5** in chloroform or a similar organic solvent.
- **Working Solution:** Dilute the stock solution to a final concentration of 10-50 µg/mL in the initial mobile phase (e.g., 65:30:5 acetonitrile/isopropanol/water) containing 10 mM ammonium acetate. The ammonium acetate is crucial for promoting the formation of [M+NH₄]⁺ adducts.[3][4]

- **Biological Sample Extraction (Example):** For lipid extraction from plasma or tissue, a Folch or Bligh-Dyer method can be used. The deuterated internal standard should be spiked into the sample prior to extraction.

Liquid Chromatography (LC) Method

- **Column:** C18 reverse-phase column suitable for lipid analysis (e.g., 2.1 x 100 mm, 1.8 µm).
- **Mobile Phase A:** 60:40 Acetonitrile:Water with 10 mM Ammonium Acetate.
- **Mobile Phase B:** 90:10 Isopropanol:Acetonitrile with 10 mM Ammonium Acetate.
- **Flow Rate:** 0.3 mL/min.
- **Gradient:**
 - 0-2 min: 30% B
 - 2-15 min: Linear gradient to 99% B
 - 15-20 min: Hold at 99% B
 - 20-21 min: Return to 30% B
 - 21-25 min: Re-equilibration at 30% B

Mass Spectrometry (MS) Method

- **Ionization Mode:** Positive Electrospray Ionization (ESI+).
- **MS Scan Type:** Full Scan (to identify precursor) and Product Ion Scan (to observe fragmentation).
- **Capillary Voltage:** 3.5 kV.
- **Source Temperature:** 120 °C.
- **Desolvation Temperature:** 350 °C.

- Collision Gas: Argon.
- MS1 Scan Range: m/z 100-1000.
- MS/MS Settings:
 - Precursor Ion: Select the $[M+NH_4]^+$ adduct of **1,3-Dioleoylglycerol-d5** (m/z 644.6).
 - Collision Energy: Optimize between 20-40 eV to achieve a balanced fragmentation profile.

Diagrams and Visualizations

Experimental Workflow

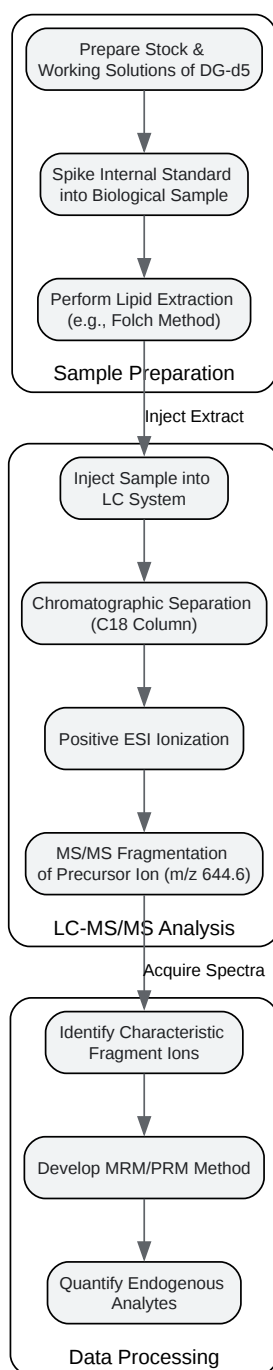


Figure 1: Experimental Workflow for DG-d5 Analysis

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Caption: Figure 1: Experimental Workflow for DG-d5 Analysis

Fragmentation Pathway of 1,3-Dioleoylglycerol-d5

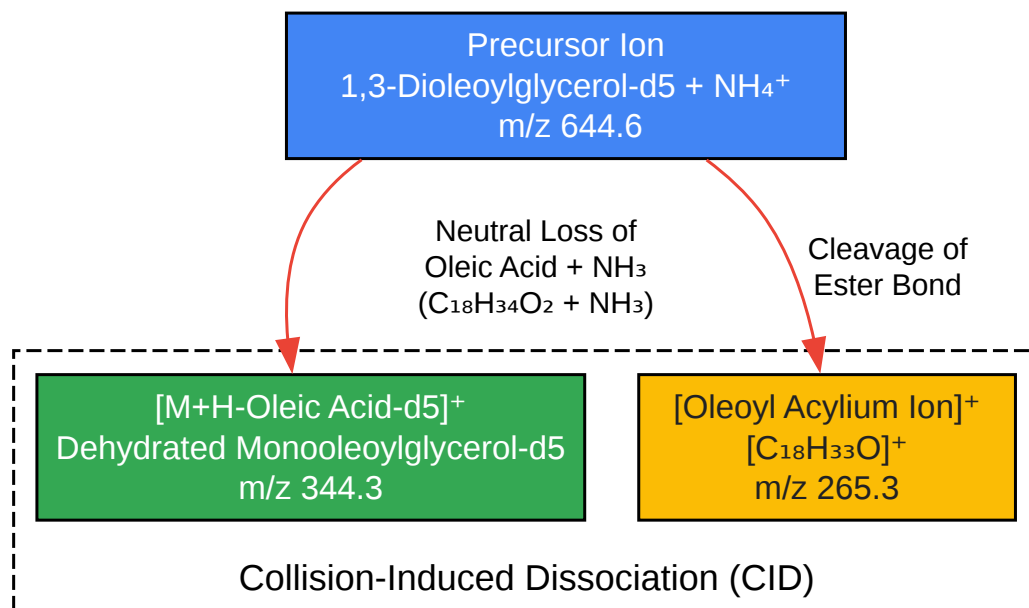


Figure 2: Proposed Fragmentation of [DG(18:1/0:0/18:1)-d5 + NH₄]⁺

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Caption: Figure 2: Proposed Fragmentation of [DG(18:1/0:0/18:1)-d5 + NH₄]⁺

Mass Spectrometry Fragmentation Analysis

When subjected to CID, the ammonium adduct of **1,3-Dioleoylglycerol-d5** ([M+NH₄]⁺ at m/z 644.6) undergoes predictable fragmentation, yielding structurally informative product ions.

- Neutral Loss of Oleic Acid and Ammonia:** The most characteristic fragmentation pathway for diacylglycerol ammonium adducts is the neutral loss of one of the fatty acid chains (as a carboxylic acid) along with the ammonia molecule from the adduct.^{[2][4]} This results in the formation of a dehydrated monoacylglycerol-d5 cation. For **1,3-Dioleoylglycerol-d5**, this corresponds to the loss of oleic acid (C₁₈H₃₄O₂) and ammonia (NH₃), producing a prominent ion at m/z 344.3. This fragment is highly specific as it retains the deuterated glycerol backbone.
- Formation of Acylium Ions:** A secondary fragmentation route involves the cleavage of the ester bond, leading to the formation of an acylium ion ([RCO]⁺) corresponding to the fatty

acid chain.[5] For oleic acid, this produces a characteristic ion at m/z 265.3. This fragment does not contain the deuterium labels from the glycerol backbone.

Quantitative Data Summary

The following table summarizes the expected key ions in the MS/MS spectrum of **1,3-Dioleoylglycerol-d5**. The relative intensities are illustrative and can vary with collision energy. The transition from m/z 644.6 to 344.3 is typically the most specific and abundant, making it ideal for quantitative MRM assays.

Ion Description	Proposed Formula	Calculated m/z	Role in Assay
Precursor Ion	$[C_{39}H_{67}D_5O_5 + NH_4]^+$	644.6	Q1 (Isolation)
Product Ion 1	$[C_{21}H_{34}D_5O_3]^+$	344.3	Q3 (Quantifier)
Product Ion 2	$[C_{18}H_{33}O]^+$	265.3	Q3 (Qualifier)

Conclusion

The mass spectrometric fragmentation of **1,3-Dioleoylglycerol-d5** is characterized by two primary pathways: the neutral loss of an oleoyl group and ammonia to form a specific deuterated fragment, and the formation of a non-deuterated oleoyl acylium ion. The highly specific transition from the precursor ion at m/z 644.6 to the product ion at m/z 344.3 provides a robust and reliable basis for the development of quantitative LC-MS/MS methods for diacylglycerol analysis. The protocols and data presented in this application note offer a foundational guide for researchers employing this internal standard in their lipidomics workflows.

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